

BTNL3 signaling cascade and downstream targets

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Compound of Interest

Compound Name: *BTNL3 Human Pre-designed
siRNA Set A*

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An In-depth Technical Guide on the BTNL3 Signaling Cascade and Downstream Targets

For Researchers, Scientists, and Drug Development Professionals

Abstract

Butyrophilin-like 3 (BTNL3), a member of the B7 superfamily, plays a crucial role in immune regulation, particularly in the activation of a specific subset of $\gamma\delta$ T cells. This technical guide provides a comprehensive overview of the BTNL3 signaling cascade, its downstream targets, and the methodologies used to investigate its function. BTNL3, in a heterodimeric complex with BTNL8, acts as a ligand for the Vy4 T cell receptor (TCR), initiating a signaling cascade that leads to T cell activation, proliferation, and cytokine production. Understanding this pathway is critical for the development of novel immunotherapies targeting $\gamma\delta$ T cells for the treatment of various diseases, including cancer and inflammatory disorders.

Introduction to BTNL3

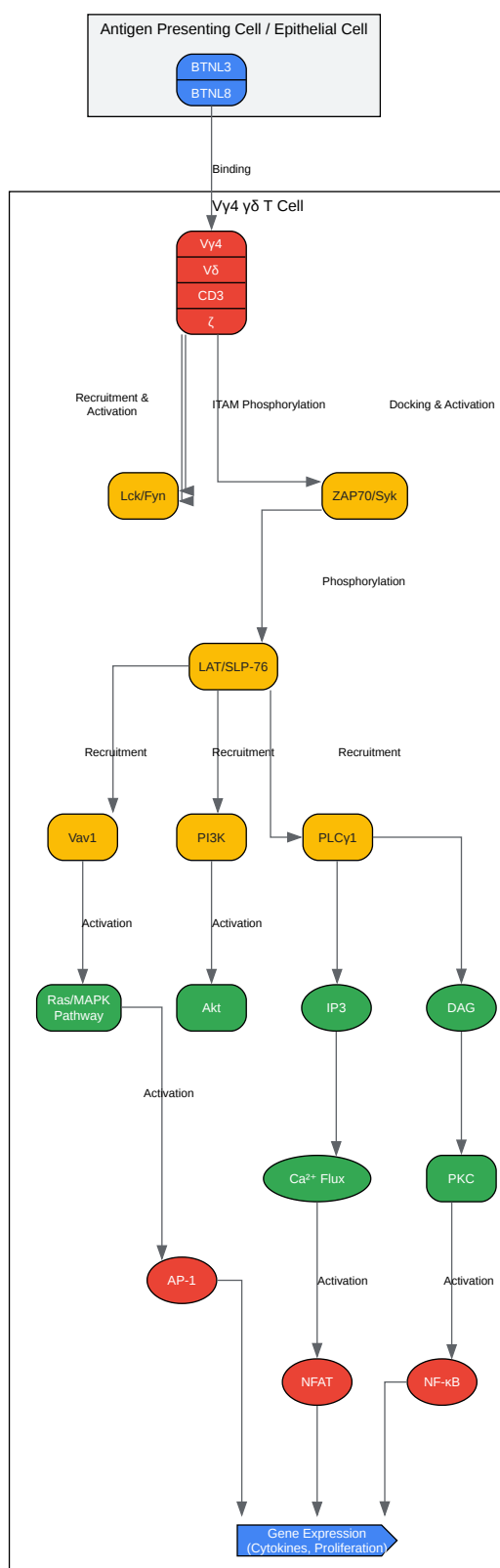
Butyrophilins are a family of transmembrane proteins with structural homology to the B7 family of co-stimulatory and co-inhibitory molecules. BTNL3 is primarily expressed on epithelial cells, particularly in the gut. It forms a heterodimer with Butyrophilin-like 8 (BTNL8) to be functionally expressed on the cell surface. This BTNL3/BTNL8 complex is essential for the activation of Vy4-expressing $\gamma\delta$ T cells, a subset of T cells that are abundant in mucosal tissues and play a key role in immune surveillance.

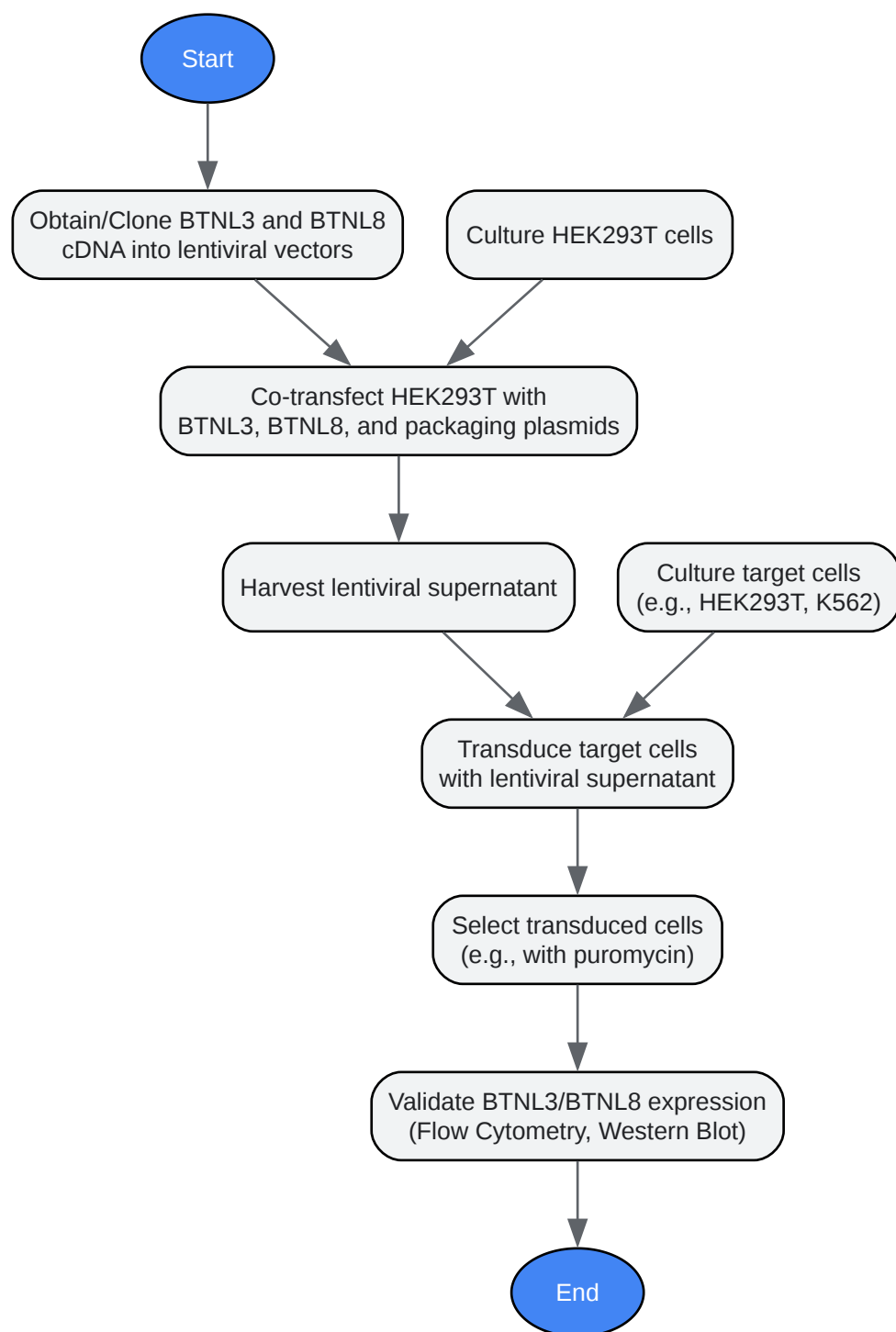
The BTNL3 Signaling Cascade

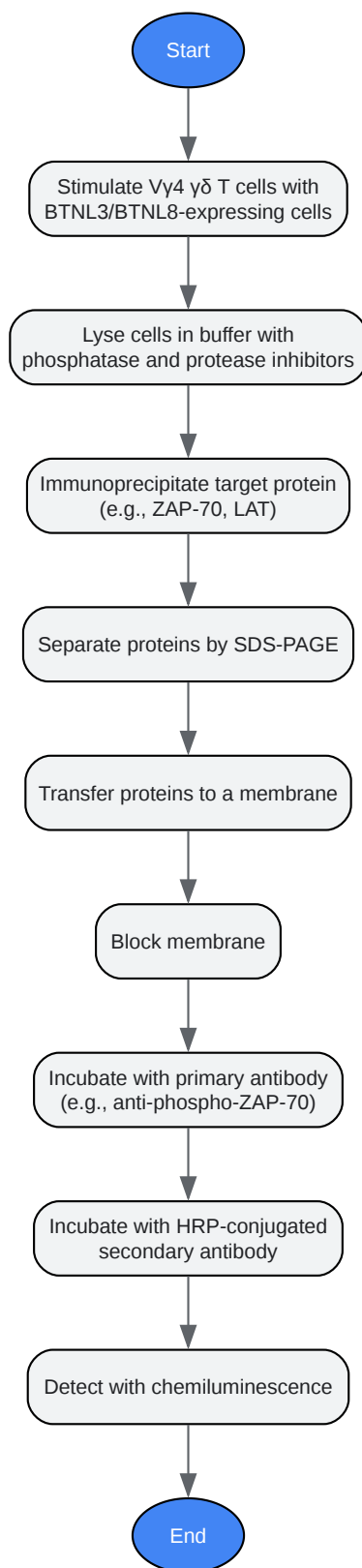
The interaction between the BTNL3/BTNL8 heterodimer on an antigen-presenting cell (APC) or epithelial cell and the Vy4 $\gamma\delta$ TCR on a $\gamma\delta$ T cell is the primary event that triggers the downstream signaling cascade. While the precise, linear pathway is an active area of research, the key components and their proposed interactions are outlined below.

Receptor Engagement and Initial Phosphorylation Events

Upon binding of the BTNL3/BTNL8 complex to the Vy4 $\gamma\delta$ TCR, a signaling cascade is initiated, starting with the phosphorylation of immunoreceptor tyrosine-based activation motifs (ITAMs) within the CD3 and ζ chains of the TCR complex. This phosphorylation is mediated by Src family kinases, such as Lck and Fyn. The phosphorylated ITAMs then serve as docking sites for spleen tyrosine kinase (Syk) and ζ -chain-associated protein kinase of 70 kDa (ZAP-70), which are subsequently activated.







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